

"2-(N-Phenylcarbamoyl)-3-naphthyl acetate" molecular weight and formula

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Compound of Interest

Compound Name: 2-(N-Phenylcarbamoyl)-3-naphthyl
acetate

Cat. No.: B075394

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Technical Guide: 2-(N-Phenylcarbamoyl)-3-naphthyl acetate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the molecular properties, synthesis, and potential applications of **2-(N-Phenylcarbamoyl)-3-naphthyl acetate**. The data is structured for clarity and ease of comparison, with detailed experimental protocols and workflow visualizations to support research and development activities.

Core Molecular Data

The fundamental molecular characteristics of **2-(N-Phenylcarbamoyl)-3-naphthyl acetate** have been determined based on its chemical structure, derived from the acetylation of 3-hydroxy-2-naphthanilide.

Property	Value
Molecular Formula	C ₁₉ H ₁₅ NO ₃
Molecular Weight	305.34 g/mol
IUPAC Name	(2-(phenylcarbamoyl)naphthalen-3-yl) acetate
Synonyms	3-Acetoxy-2-naphthanilide

Experimental Protocols

While a specific, published protocol for the synthesis of **2-(N-Phenylcarbamoyl)-3-naphthyl acetate** is not readily available, a standard procedure for the acetylation of phenolic compounds can be effectively adapted. The following protocol outlines a general method for the synthesis of aryl acetates from their corresponding phenols using acetic anhydride.

Synthesis of **2-(N-Phenylcarbamoyl)-3-naphthyl acetate** via Acetylation of 3-Hydroxy-2-naphthanilide

This procedure is based on established methods for the acetylation of phenols and is expected to yield the target compound with high efficiency.

Materials:

- 3-Hydroxy-2-naphthanilide (1 equivalent)
- Acetic anhydride (1.5 equivalents)
- Pyridine (solvent and catalyst)
- Dichloromethane (solvent for workup)
- 1 M Hydrochloric acid (for workup)
- Saturated sodium bicarbonate solution (for workup)
- Anhydrous magnesium sulfate (for drying)

- Round-bottom flask
- Magnetic stirrer
- Separatory funnel
- Rotary evaporator

Procedure:

- **Reaction Setup:** In a clean, dry round-bottom flask, dissolve 3-hydroxy-2-naphthanilide (1 equivalent) in pyridine.
- **Addition of Acetylating Agent:** To the stirred solution, add acetic anhydride (1.5 equivalents) dropwise at room temperature.
- **Reaction Monitoring:** Allow the reaction to stir at room temperature. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC) until the starting material is consumed.
- **Workup:**
 - Once the reaction is complete, transfer the mixture to a separatory funnel.
 - Dilute the mixture with dichloromethane.
 - Wash the organic layer sequentially with 1 M hydrochloric acid to remove pyridine, followed by saturated sodium bicarbonate solution to neutralize any remaining acid, and finally with brine.
 - Dry the organic layer over anhydrous magnesium sulfate.
- **Isolation of Product:**
 - Filter the drying agent.
 - Remove the solvent from the filtrate under reduced pressure using a rotary evaporator to yield the crude **2-(N-Phenylcarbamoyl)-3-naphthyl acetate**.

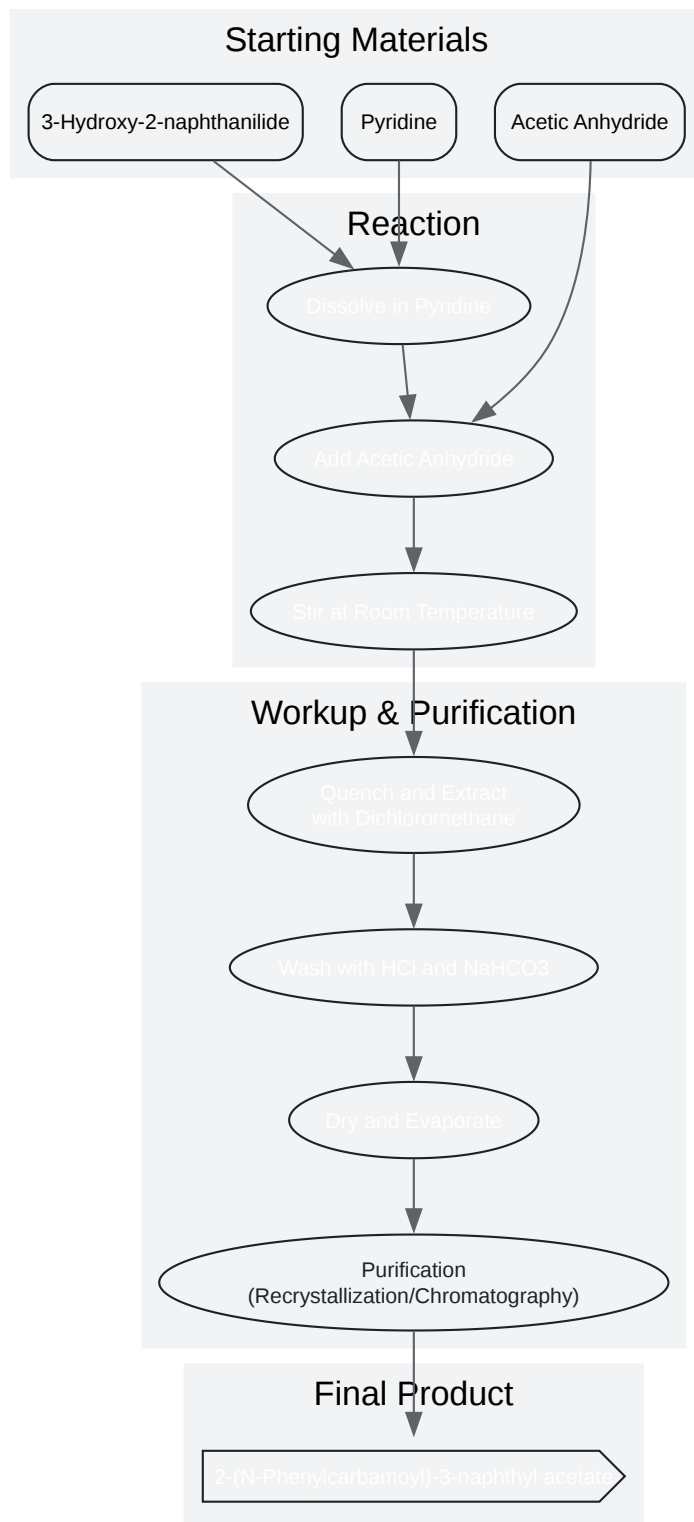
- Purification (if necessary): The crude product can be further purified by recrystallization or column chromatography to obtain the final product of high purity.

Visualized Experimental Workflow

Synthesis Workflow Diagram

The following diagram illustrates the key steps in the synthesis of **2-(N-Phenylcarbamoyl)-3-naphthyl acetate**.

Synthesis of 2-(N-Phenylcarbamoyl)-3-naphthyl acetate

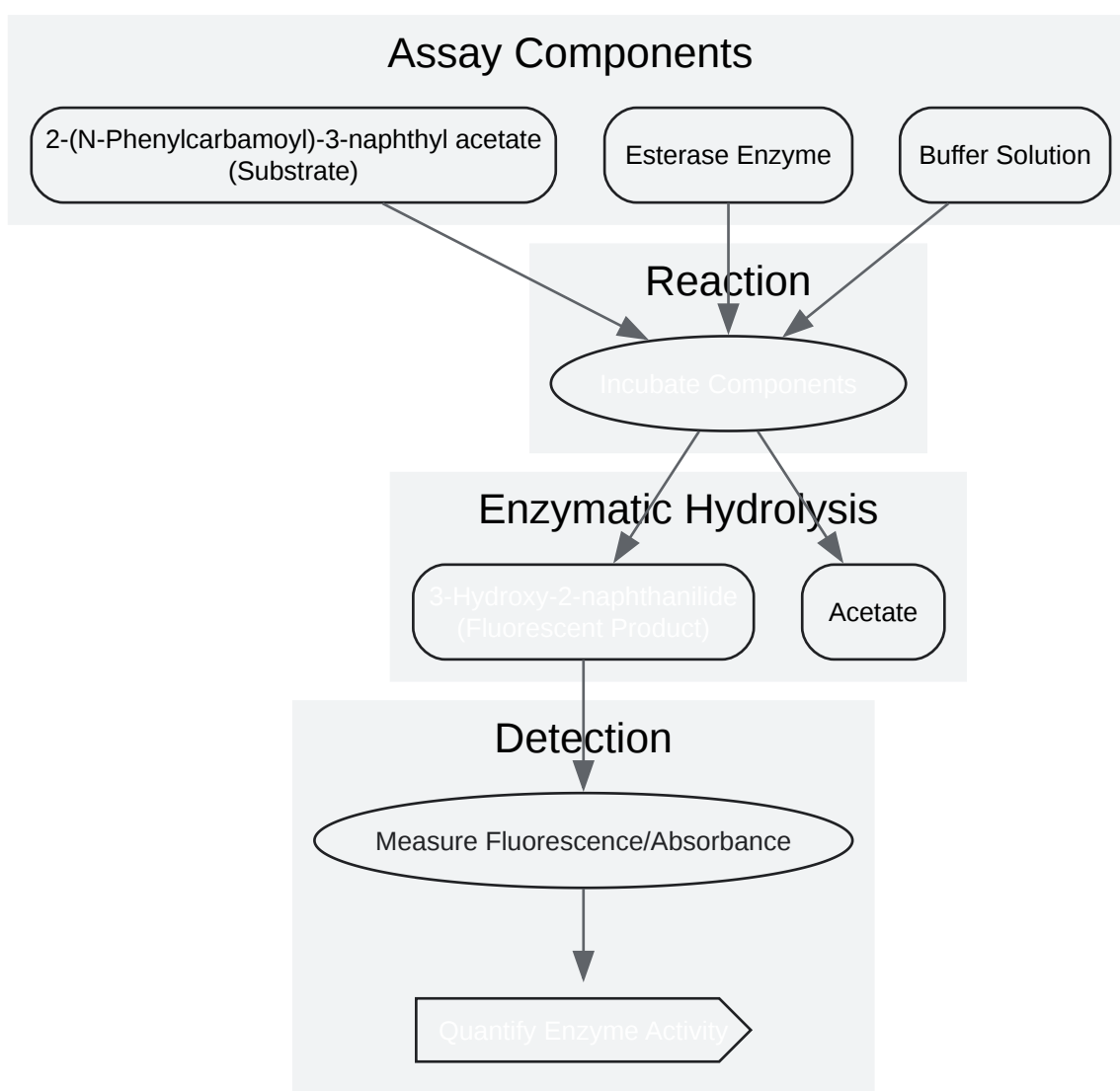
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Caption: A flowchart illustrating the synthetic pathway for **2-(N-Phenylcarbamoyl)-3-naphthyl acetate**.

Enzymatic Assay Workflow

Acetylated naphthyl esters are commonly employed as substrates in enzymatic assays to detect esterase activity. The following diagram outlines a general workflow for such an assay.

General Workflow for Enzymatic Assay



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Caption: A diagram showing the use of the title compound in a typical enzymatic assay for esterase activity.

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